

Fluorapacin recovery studies accuracy precision

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Compound Focus: Fluorapacin

CAS No.: 869811-23-4

Cat. No.: S548470

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Quantitative Data Summary for Fluorapacin

The table below summarizes the key quantitative data from analytical and stability studies of **Fluorapacin**:

Parameter	Specification / Condition	Result / Performance
Analytical Method (HPLC) [1]		
- Linearity Range	160 - 240 µg/mL	R ² = 0.9997
- Limit of Detection (LOD)	-	1.4 ng/mL
- Limit of Quantification (LOQ)	-	7.0 ng/mL
- Accuracy (API / Drug Product)	-	98.27% / 100.40% Recovery
- Precision (Repeatability)	RSD	< 1.0%
Stability Profile [2]		

Parameter	Specification / Condition	Result / Performance
- Thermal (Accelerated)	40±2°C, 75±5% RH, 6 months	No significant change
- Thermal (Long-term)	25±2°C, 60±10% RH, 24 months	No significant change (minor color change in FPP)
- Acid (1.0M HCl)	-	High recovery (stable)
- Base (1.0M NaOH)	-	Accelerated degradation (disproportionation)
- Oxidative (30% H ₂ O ₂)	-	Stable
- Photolytic (Strong light, 10 days)	4500±500 Lx	Substantial impact on recovery, especially for FPP
- pH Stability (6 hours)	Range of 2.0 - 10.0	Most stable in pH 4.0 - 8.0

Abbreviations: API (Active Pharmaceutical Ingredient), FPP (Finished Pharmaceutical Product), RSD (Relative Standard Deviation), RH (Relative Humidity).

Experimental Protocols & Methodologies

For researchers aiming to reproduce these studies or validate similar methods, the core experimental details are outlined below.

1. Stability-Indicating HPLC Method [1] This method is designed to accurately quantify **Fluorapacin** even in the presence of its degradation products.

- **Column:** Spherisorb ODS II C18 (250 mm x 4.6 mm, 5 µm)
- **Mobile Phase:** Acetonitrile/Water (85:15, v/v)
- **Flow Rate:** 1.0 mL/min
- **Temperature:** 40±1°C
- **Detection:** UV at 218 nm
- **Injection Volume:** 20 µL

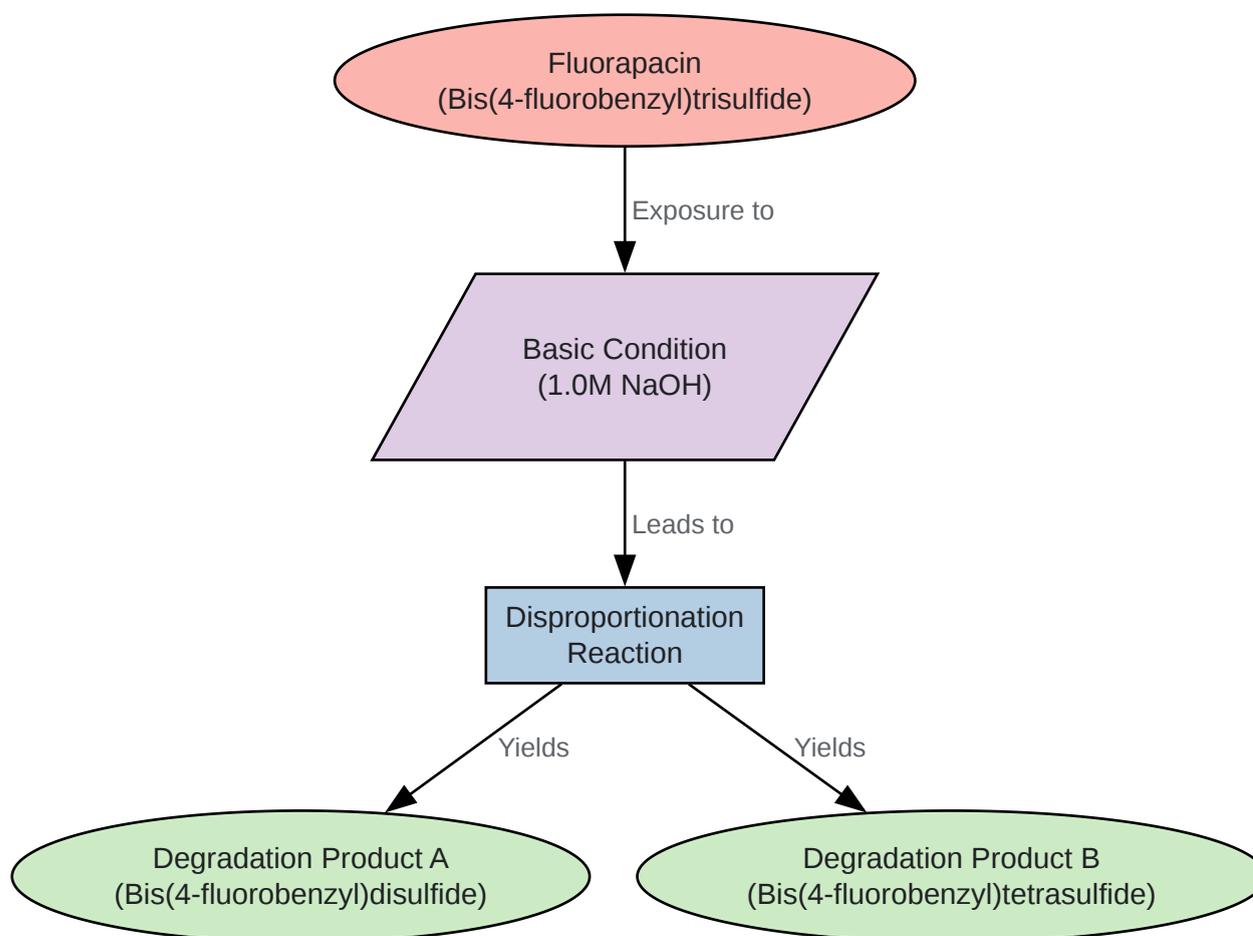
- **Sample Concentration:** ~200 µg/mL (within the linear range)

2. Key Stability Study Protocols [2] The forced degradation studies help identify the drug's intrinsic stability and potential degradation pathways.

- **Forced Degradation (Acid/Base):** Treat **Fluorapacin** (API and FPP) with 1.0M HCl or 1.0M NaOH and analyze for degradation products.
- **Oxidative Degradation:** Treat **Fluorapacin** (API and FPP) in 30% hydrogen peroxide aqueous solution.
- **Photostability:** Expose solid drug substance and product to a strong light (4500±500 Lx) for up to 10 days.
- **Thermal Stability:** Long-term and accelerated stability testing are conducted per ICH guidelines.

Stability & Degradation Pathways

The stability studies reveal that **Fluorapacin** undergoes a specific chemical reaction under basic conditions, which is its primary degradation pathway.



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Conclusion for Researchers

The data shows that **Fluorapacin** demonstrates **excellent thermal and oxidative stability**, making it a robust candidate for further clinical development. Its primary vulnerability is degradation under strong basic conditions and light exposure, which must be controlled during manufacturing and storage.

The validated HPLC method is highly precise, accurate, and stability-indicating, making it suitable for quality control. As the available data is from 2008-2019, you should consult recent literature to confirm if more advanced analytical methods have since been developed for this compound.

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References

1. Quantitative determination of anti-tumor agent bis(4-fluorobenzyl)... [pubmed.ncbi.nlm.nih.gov]
2. Stability studies of anticancer agent bis(4-fluorobenzyl) trisulfide and... [pubmed.ncbi.nlm.nih.gov]

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